

Physical and chemical properties of Propamocarb-d7

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Compound of Interest

Compound Name: Propamocarb-d7

Cat. No.: B1531426

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Propamocarb-d7: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Propamocarb-d7**, a deuterated analog of the systemic fungicide Propamocarb. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information for their studies.

Core Physical and Chemical Properties

Propamocarb-d7 is a stable, isotopically labeled form of Propamocarb, where seven hydrogen atoms on the propyl group have been replaced with deuterium. This labeling is particularly useful in analytical chemistry, especially in mass spectrometry-based methods, for use as an internal standard for the accurate quantification of Propamocarb in various matrices. The physical and chemical properties of **Propamocarb-d7** are closely related to its non-deuterated counterpart.

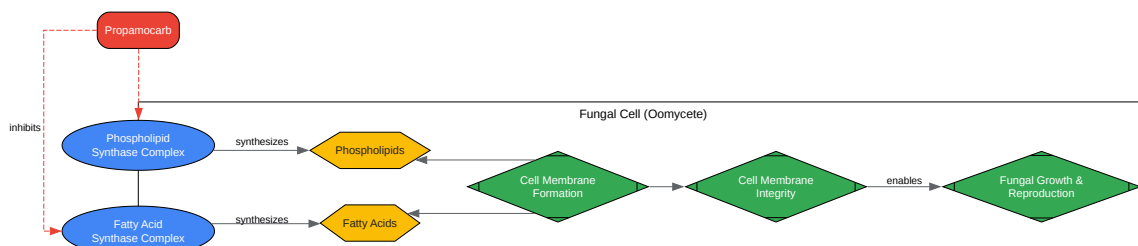
Table 1: Physical and Chemical Properties of **Propamocarb-d7** and Propamocarb

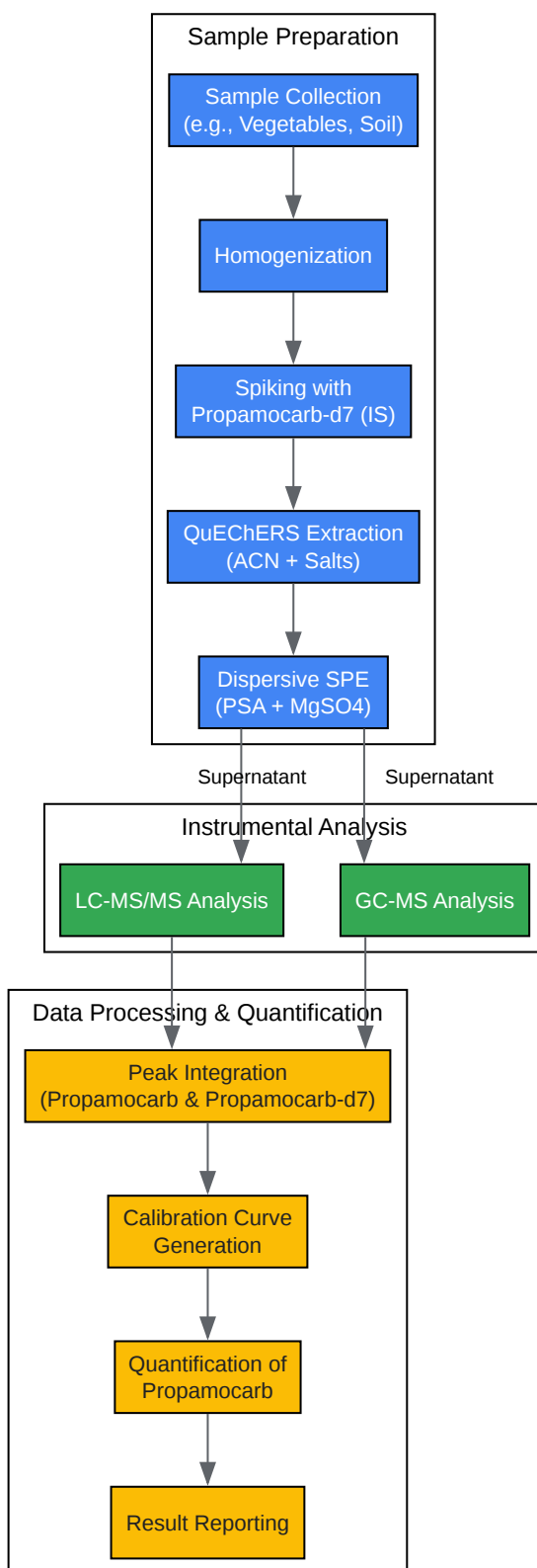
Property	Propamocarb-d7	Propamocarb
Molecular Formula	C ₉ H ₁₃ D ₇ N ₂ O ₂	C ₉ H ₂₀ N ₂ O ₂ [1]
Molecular Weight	195.31 g/mol [2][3]	188.27 g/mol [4]
CAS Number	1398065-89-8[2][3]	24579-73-5[5]
Appearance	Neat[6][7]	Colorless, odorless crystals[4]
Melting Point	Not explicitly reported for d7 form.	44-45 °C[4]
Boiling Point	Not explicitly reported for d7 form.	139-141 °C at 18 mmHg[4]
Solubility	Not explicitly reported for d7 form.	Water: >900 g/L; Methanol: >933 g/L; Dichloromethane: >937 g/L[4][8]
InChI Key	WZZLDXDUQPOXNW-GZAMCDGTSA-N[9]	WZZLDXDUQPOXNW-UHFFFAOYSA-N[5]

Mechanism of Action: Signaling Pathway

Propamocarb is a carbamate fungicide that primarily targets Oomycetes, a group of fungus-like eukaryotic microorganisms. Its mode of action involves the disruption of cell membrane integrity by inhibiting the synthesis of essential components.[10]

The primary mechanism of Propamocarb involves the inhibition of phospholipid and fatty acid synthesis.[10] These molecules are critical for the formation and function of the fungal cell membrane. By disrupting their production, Propamocarb compromises the structural integrity of the cell membrane, leading to a loss of cellular contents and ultimately, cell death. This action is particularly effective against the mycelial growth and spore formation of the target pathogens. [10]





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